

Proper Disposal of Isopinocamphone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Isopinocamphone*

Cat. No.: B082297

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **isopinocamphone**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to mitigate risks associated with this combustible and irritant chemical.

Isopinocamphone is a combustible liquid that can cause skin, eye, and respiratory irritation.[\[1\]](#) Improper disposal can lead to environmental contamination and potential health hazards. Adherence to the following step-by-step procedures is critical for safe handling and disposal.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of **isopinocamphone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Isopinocamphone Properties and Hazards

A summary of key quantitative data for **isopinocamphone** is provided below for easy reference. Understanding these properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O	[1]
Molecular Weight	152.23 g/mol	[1]
Appearance	Colorless liquid with a cedar camphor aroma	[1]
Flash Point	72.78 °C (163.00 °F)	[2]
Solubility	Practically insoluble in water; Soluble in ethanol	[1]
GHS Hazard Classifications	Combustible liquid, Skin irritation (Category 2), Serious eye irritation (Category 2A), May cause respiratory irritation	[1]

Step-by-Step Disposal Procedure

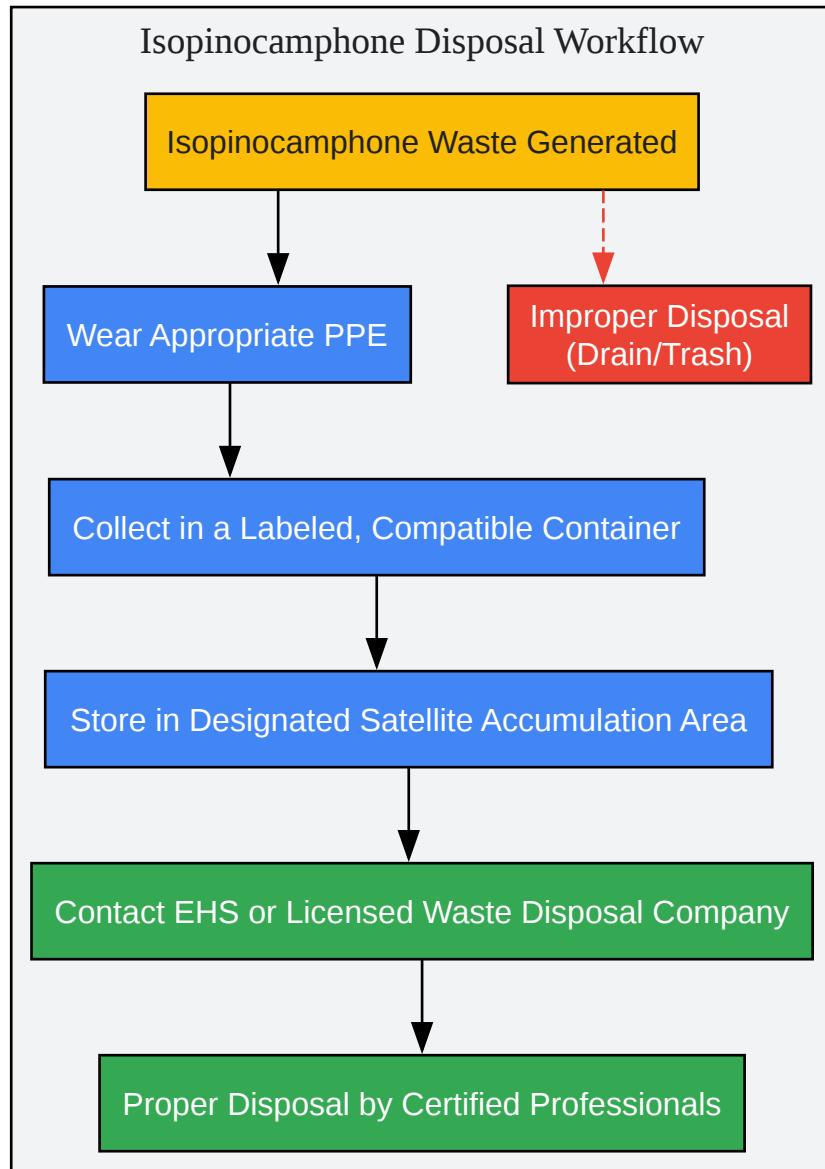
The proper disposal of **isopinocamphone** waste is a regulated process that requires careful attention to detail. The following steps outline the approved procedure:

- Segregation and Collection:
 - Do not mix **isopinocamphone** waste with other chemical waste unless explicitly permitted by your institution's hazardous waste management guidelines.
 - Collect waste **isopinocamphone** in a designated, properly labeled, and chemically compatible container. The container should be in good condition with a secure, leak-proof screw cap.[\[3\]](#)[\[4\]](#)
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Isopinocamphone**."
 - Indicate the hazards associated with the chemical (e.g., "Combustible," "Irritant").

- Include the accumulation start date on the label.
- Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.[3][5]
 - The SAA should be a cool, dry, and well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[6]
 - Ensure that the container is kept closed at all times, except when adding waste.[3][7][8]
 - Secondary containment should be used to prevent spills.[4]
- Disposal:
 - Under no circumstances should **isopinocamphone** be disposed of down the drain or in regular trash.[7][9][10] This is a violation of environmental regulations and can create a fire or explosion hazard.
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[9][10] These entities are equipped to handle and transport hazardous materials in compliance with all federal, state, and local regulations.[11]
- Decontamination of Empty Containers:
 - An "empty" container that held **isopinocamphone** may still contain hazardous vapors and residue.[9]
 - To be considered non-hazardous, the container must be triple-rinsed with a suitable solvent (such as ethanol). The rinsate must be collected and disposed of as hazardous waste.[7]
 - After triple-rinsing, deface or remove the original label before disposing of the container in the regular trash.[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isopinocamphone**.



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Caption: A flowchart outlining the proper steps for **isopinocamphone** waste disposal.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **isopinocamphone**, fostering a culture of safety and

regulatory compliance within their institutions.

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